

Application Notes and Protocols for Calcium Glubionate Stock Solutions

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Compound of Interest

Compound Name: Calcium glubionate

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Introduction

Calcium glubionate is a highly soluble salt of calcium with gluconic and lactobionic acids, making it an excellent source of calcium for various research applications, including cell culture, animal studies, and pharmaceutical formulation development.^{[1][2]} Its high bioavailability and stability in solution make it a preferred choice over other calcium salts.^{[1][2]} These application notes provide a detailed protocol for the preparation of **calcium glubionate** stock solutions, ensuring consistency and accuracy in experimental setups.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **calcium glubionate** is crucial for its effective use in research. The following table summarizes key quantitative data.

Property	Value	References
Molecular Formula	$C_{18}H_{32}CaO_{19} \cdot H_2O$	[3]
Molecular Weight	610.50 g/mol	[3]
Appearance	White to cream-colored crystalline or granular powder	[3][4]
Solubility in Water	Freely soluble, especially in boiling water	[1][3][4]
pH of 10% w/v Solution	5.4 - 8.0	[4]
pH of Syrup	3.4 - 4.5	[5]
Calcium Content	Approximately 6.0% - 7.0%	[4]
Storage Temperature	0-8 °C for the solid compound	[2]

Experimental Protocol: Preparation of a 1 M Calcium Glubionate Stock Solution

This protocol outlines the steps for preparing a 1 Molar (M) stock solution of **calcium glubionate**. This concentration is a common starting point for further dilutions in various experimental settings.

Materials:

- **Calcium glubionate** powder (anhydrous or monohydrate)
- High-purity, sterile water (e.g., Milli-Q or equivalent)
- Sterile glassware (beaker, volumetric flask, graduated cylinder)
- Magnetic stirrer and stir bar
- Calibrated pH meter
- Sterile 0.22 µm syringe filter

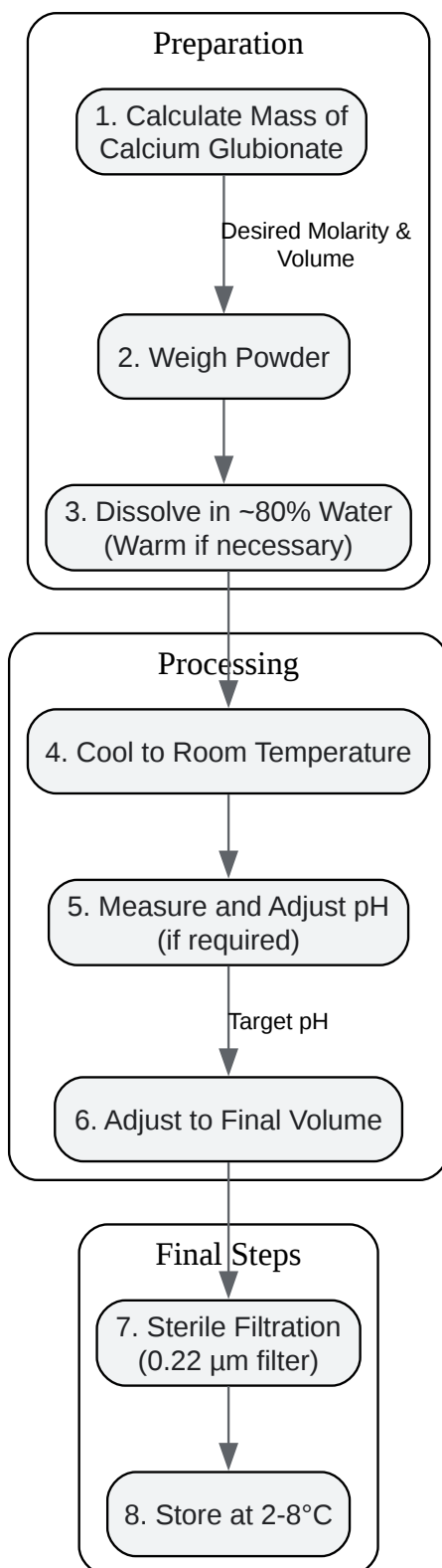
- Sterile storage bottles

Procedure:

- Calculate the required mass of **calcium glubionate**:
 - For a 1 M solution using **calcium glubionate** monohydrate (MW = 610.50 g/mol), you will need 610.50 g per liter of solution.
 - Adjust the mass based on the desired final volume. For example, to prepare 100 mL of a 1 M solution, weigh out 61.05 g of **calcium glubionate**.
- Dissolution:
 - Add approximately 80% of the final volume of high-purity water to a sterile beaker containing a magnetic stir bar.
 - While stirring, slowly add the weighed **calcium glubionate** powder to the water.
 - To aid dissolution, the solution can be gently warmed on a hot plate with stirring. **Calcium glubionate** is freely soluble in boiling water.^[3]
- pH Adjustment (if necessary):
 - Allow the solution to cool to room temperature.
 - Measure the pH of the solution using a calibrated pH meter.
 - The typical pH of a 10% w/v solution is between 5.4 and 8.0.^[4] If your experimental application requires a specific pH outside of this range, adjust using sterile, dilute hydrochloric acid (HCl) or sodium hydroxide (NaOH). Add the acid or base dropwise while monitoring the pH.
- Final Volume Adjustment:
 - Once the desired pH is achieved and the solution is at room temperature, transfer it to a sterile volumetric flask.

- Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the **calcium glubionate** is transferred.
- Bring the solution to the final desired volume with high-purity water.
- Sterilization:
 - For applications requiring sterility, such as cell culture, filter the stock solution through a sterile 0.22 µm syringe filter into a sterile storage bottle.
- Storage:
 - Store the sterile stock solution at 2-8°C. While **calcium glubionate** solutions are stable, it is good practice to prepare fresh solutions regularly for critical applications.[4] For commercial syrup formulations, storage at a temperature not exceeding 30°C and avoiding freezing is recommended.[5]

Experimental Workflow

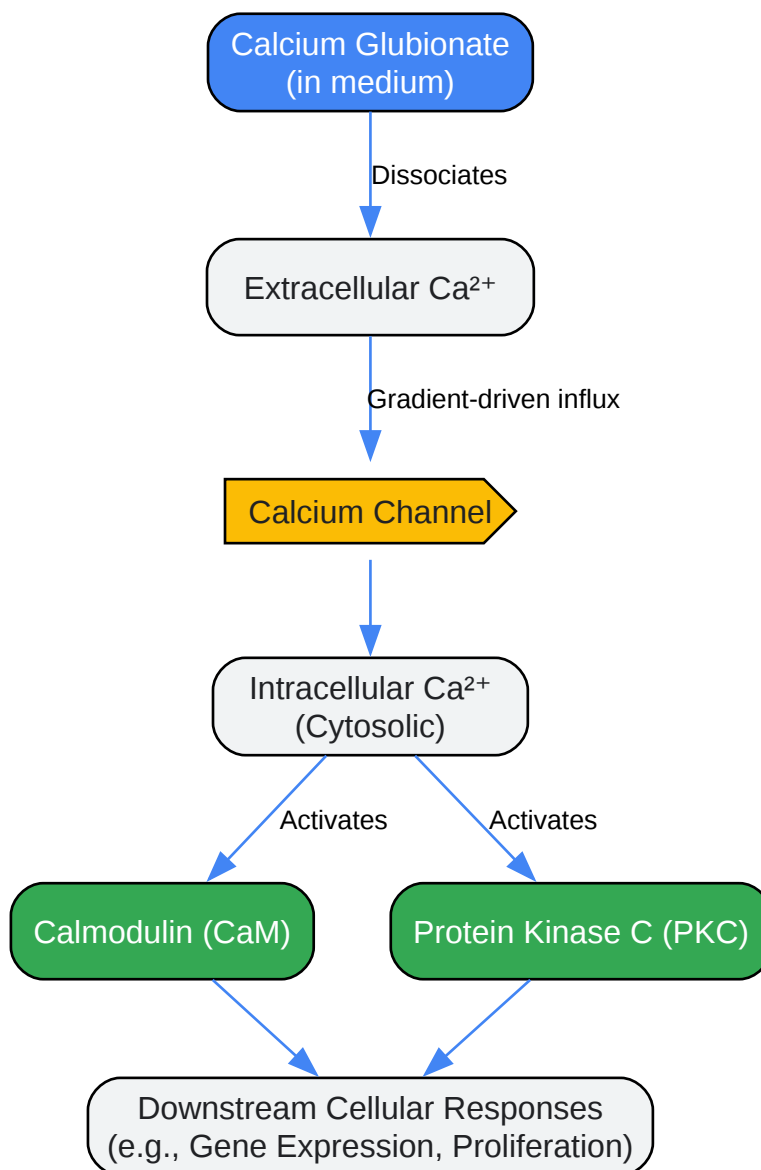


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Caption: Workflow for preparing a sterile **calcium glubionate** stock solution.

Signaling Pathway Involving Calcium

Calcium ions (Ca^{2+}) are ubiquitous second messengers involved in numerous cellular signaling pathways. The introduction of **calcium glubionate** to a cell culture medium increases the extracellular calcium concentration. This can lead to an influx of Ca^{2+} into the cytoplasm through various ion channels, triggering downstream signaling cascades.



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Caption: Simplified overview of intracellular calcium signaling initiated by extracellular calcium.

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